

A Technical Guide to the Safe Handling of Pentafluoropropionic Anhydride (PFPA)

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Compound of Interest

Compound Name: Pentafluoropropionic anhydride

Cat. No.: B1200656

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For Researchers, Scientists, and Drug Development Professionals

Pentafluoropropionic anhydride (PFPA) is a highly reactive and versatile reagent frequently utilized in chemical synthesis and analytical derivatization.^{[1][2]} Its applications include the preparation of fluorinated compounds in the pharmaceutical and agrochemical sectors, the production of high-performance polymers, and the modification of biomolecules.^[2] However, its utility is matched by its significant hazardous properties, including extreme corrosivity and violent reactivity with water.^{[3][4][5][6]}

This technical guide provides a comprehensive overview of the safety data, handling precautions, and emergency protocols for **Pentafluoropropionic Anhydride** to ensure its safe use in a laboratory setting.

Chemical and Physical Properties

Pentafluoropropionic anhydride is a colorless liquid that is sensitive to moisture.^{[4][5]} Its key physical and chemical properties are summarized below.

Property	Value
CAS Number	356-42-3[1][2][3][4][5][6][7]
Molecular Formula	C ₆ F ₁₀ O ₃ [1][2][5][7]
Molecular Weight	310.05 g/mol [7]
Appearance	Colorless liquid[3][4][5]
Density	1.571 - 1.588 g/mL[6][8]
Boiling Point	69-70 °C[4][6]
Water Solubility	Reacts violently with water[4][5][6][8]
Stability	Moisture sensitive[5][8]

Hazard Identification and Classification

PFPA is classified as a hazardous substance that poses significant health risks upon exposure. [8] It is a corrosive material that can cause severe burns and damage to tissues.[3][8][9]

Classification System	Hazard	Code/Rating	Description
GHS Classification	Skin Corrosion/Irritation	Category 1B	Causes severe skin burns and eye damage.[5][7]
Serious Eye Damage/Irritation	Category 1	Causes serious eye damage.[5]	
Acute Inhalation Toxicity	Category 4	Harmful if inhaled.[5][10]	
NFPA Rating (estimated)	Health	3	Can cause serious or permanent injury.[3]
Flammability	0	Will not burn under normal fire conditions.[3]	
Instability	0	Normally stable, even under fire exposure.[3]	

Primary Hazards:

- Corrosive: Causes severe burns to eyes, skin, and the respiratory and digestive tracts upon contact.[3][8][9]
- Water Reactive: Reacts violently with water, which can generate heat and pressure.[4][5][6][8] Contact with moisture should be strictly avoided.
- Inhalation Toxicity: Vapors are harmful if inhaled and can cause chemical burns to the respiratory tract.[3][5] Symptoms may include coughing, shortness of breath, and pulmonary edema.

Personal Protective Equipment (PPE) and Engineering Controls

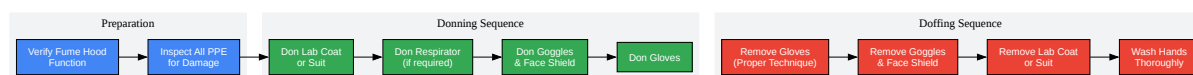
Due to the hazardous nature of PFPA, stringent engineering controls and a comprehensive PPE protocol are mandatory.

Engineering Controls:

- All work must be conducted in a well-ventilated area, preferably inside a certified laboratory chemical hood.[3][11][12]
- Facilities must be equipped with an accessible eyewash station and a safety shower.[3]

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles and a face shield for maximum protection.[3][9][12]
- Skin Protection: Wear a lab coat and a chemical-resistant suit or apron.[9]
- Hand Protection: Handle with appropriate chemical-resistant gloves (e.g., nitrile or neoprene).[9][12] Gloves must be inspected before use and disposed of properly after handling the chemical.[9]
- Respiratory Protection: If working outside of a fume hood or if ventilation is insufficient, a NIOSH/MSHA-approved respirator is required.[3][4] A full respiratory protection program that meets OSHA standards should be in place.[3]



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Figure 1. Standard workflow for donning and doffing Personal Protective Equipment (PPE).

Experimental Protocols: Safe Handling, Storage, and Disposal

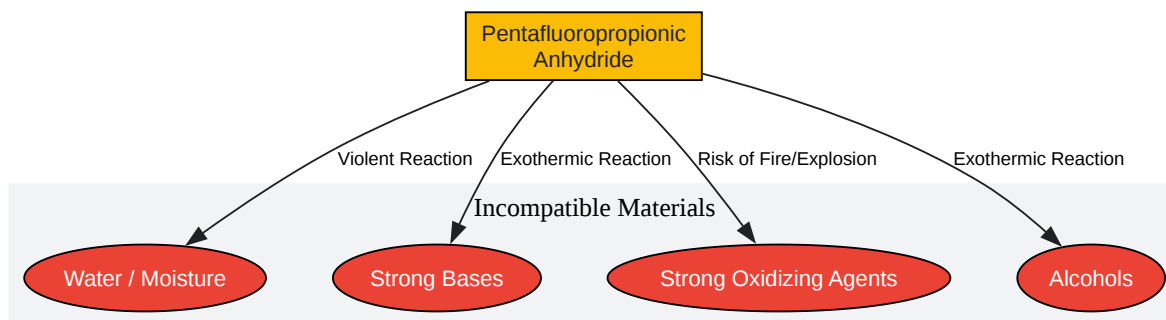
Adherence to strict protocols is essential to mitigate the risks associated with PFPA.

Protocol for Safe Handling

- Preparation: Before handling, ensure all required PPE is available and in good condition.^[12] Confirm that the chemical fume hood is operational and the work area is clean and uncluttered.^{[11][12]}
- Chemical Transfer: Use only for its designed purpose.^[11] When transferring, do so slowly and carefully to avoid splashes or aerosol generation.^[12] Keep containers tightly closed when not in use.^[3]
- Reaction Setup: When using PFPA in a reaction, always add the anhydride to the other reagents slowly. NEVER add water or other reagents to the anhydride, as this can cause a violent reaction.^[8]
- Post-Handling: After handling, wash hands and any exposed skin thoroughly.^{[3][11]} Decontaminate any equipment that has come into contact with the chemical.
- Avoidance of Contact: Do not get the chemical in eyes, on skin, or on clothing.^[3] Avoid breathing vapors or mist.^[9] Do not ingest or inhale.^[3]

Storage Requirements

- Store in a cool, dry, and well-ventilated area designated as a corrosives area.^{[3][9]}
- Keep containers tightly closed to prevent contact with moisture.^[3] Opened containers must be carefully resealed and kept upright.^[9]
- Store away from incompatible materials.^[8]



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Figure 2. Logical diagram of materials incompatible with **Pentafluoropropionic Anhydride**.

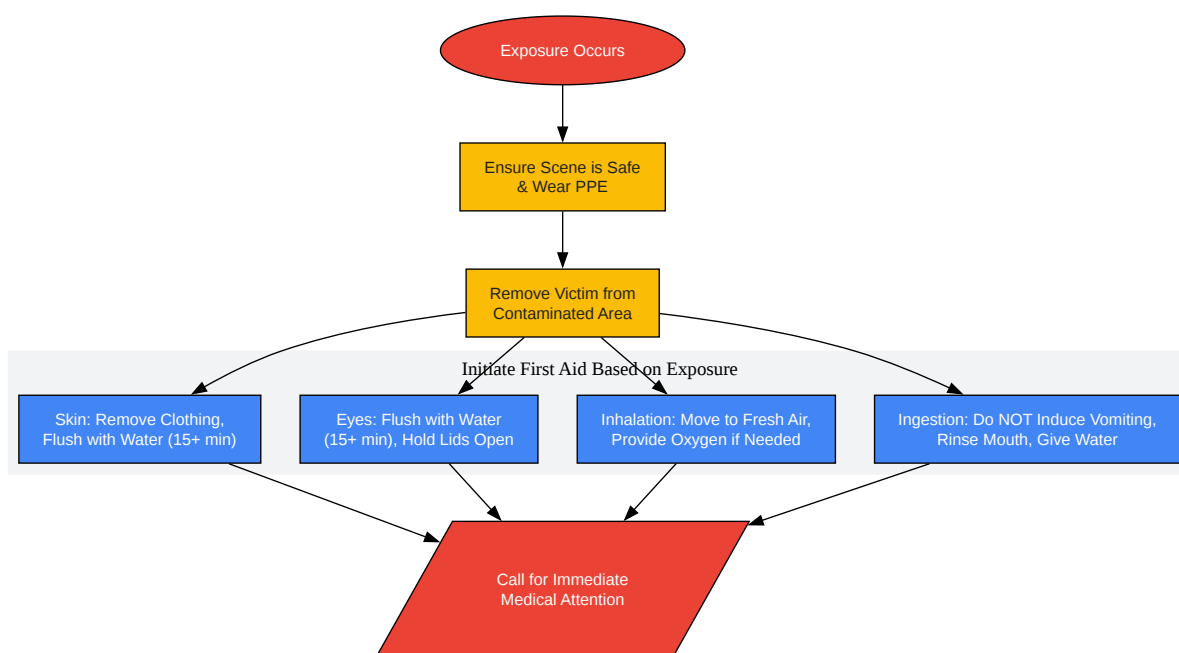
Emergency Procedures

Immediate and appropriate action during an emergency is critical to minimizing harm.

Protocol for First Aid

In all cases of exposure, seek immediate medical attention and show the Safety Data Sheet to the attending physician.^{[4][9]}

- Inhalation: Immediately move the victim to fresh air.^{[3][9]} If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration, but do NOT use mouth-to-mouth resuscitation.^[3]
- Skin Contact: Immediately remove all contaminated clothing and shoes.^[9] Flush the affected skin with large amounts of water for at least 15 minutes.^{[3][9]}
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15-30 minutes, holding the eyelids open.^[3] Do not allow the victim to rub their eyes.^[3]
- Ingestion: Do NOT induce vomiting.^{[3][9]} If the victim is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of water or milk.^[3]



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Figure 3. General workflow for an emergency first aid response to chemical exposure.

Protocol for Spill and Leak Cleanup

- Evacuate: Immediately evacuate personnel from the spill area.[9]
- Ventilate: Ensure the area is well-ventilated.

- Protect: Don full personal protective equipment (PPE), including respiratory protection, before entering the area.[9]
- Contain: Prevent the spill from entering drains or waterways.[9]
- Absorb: Cover and absorb the spill with an inert, dry material such as sand, vermiculite, or earth.[3][13] Do NOT use combustible materials.
- Collect: Carefully collect the absorbed material into a suitable, closed, and properly labeled container for hazardous waste disposal.[3][9]
- Decontaminate: Clean the spill area thoroughly.
- Dispose: Dispose of the hazardous waste in accordance with all local, regional, and national regulations.[4]

Stability and Reactivity

Understanding the reactivity profile of PFPA is crucial for preventing hazardous incidents.

Condition/Material	Reactivity Profile
Chemical Stability	Stable under recommended storage conditions; sensitive to moisture.
Conditions to Avoid	Exposure to moisture, water, and excess heat. [5]
Incompatible Materials	Water, strong oxidizing agents, strong bases, alcohols.[5] Reacts with mild steel and zinc, producing flammable hydrogen gas.[8]
Hazardous Decomposition	Thermal decomposition or combustion can produce carbon monoxide, carbon dioxide, and highly toxic hydrogen fluoride gas.[4][10]

Toxicological Information

The toxicological properties of PFPA have not been fully investigated, but it is known to be extremely destructive to tissue.[4]

Exposure Route	Known Effects
Acute Toxicity	The material is extremely destructive to the tissues of the mucous membranes, upper respiratory tract, eyes, and skin.
Inhalation	Causes chemical burns to the respiratory tract. [3] Symptoms can include a burning sensation, coughing, wheezing, laryngitis, shortness of breath, headache, nausea, and pneumonitis.
Skin Contact	Causes severe skin burns.[3][9]
Eye Contact	Causes severe eye damage and burns.[3][9]
Ingestion	May cause severe and permanent damage to the digestive tract.[3]
Carcinogenicity	Not listed as a carcinogen by IARC, ACGIH, NTP, or OSHA.[4]

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